

Application Note: Strategic Solid Phase Synthesis of Z-His-Ala-OH

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Compound of Interest

Compound Name: *Z-His-Ala-OH*

CAS No.: 13056-38-7

Cat. No.: B079664

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Executive Summary & Strategic Rationale

The dipeptide **Z-His-Ala-OH** is a critical substrate used in enzymatic assays (e.g., for angiotensin-converting enzyme or protease studies) and as a building block for supramolecular assemblies like peptide microtubes. While simple in sequence, its synthesis presents two specific chemoselective challenges that disqualify standard Fmoc/tBu protocols:

- **Preservation of the Z-Group:** The N-terminal Benzyloxycarbonyl (Z or Cbz) group is acid-stable (resistant to TFA) but sensitive to hydrogenolysis and strong acids (HF, HBr). Standard SPPS cleavage (95% TFA) is compatible with the Z-group, but the isolation of a protected fragment requires a resin that releases the C-terminus without degrading the N-terminal protection.
- **Histidine Racemization:** The coupling of Histidine is notoriously prone to racemization via the formation of an imidazole-catalyzed oxazolone intermediate. This risk is exacerbated when the N-terminus is protected by a urethane group (like Z), although less so than with acyl groups.

The Solution: This protocol utilizes 2-Chlorotrityl Chloride (2-CTC) Resin. This hyper-acid-labile resin allows for peptide cleavage using extremely mild acid (1% TFA in DCM), which releases the peptide acid (**Z-His-Ala-OH**) while ensuring the Z-group remains perfectly intact.

Critical Reagents & Materials

Component	Specification	Purpose
Resin	2-Chlorotrityl Chloride (2-CTC) (Loading: 1.0–1.6 mmol/g)	Allows mild cleavage of C-terminal acid.
Amino Acid 1	Fmoc-L-Ala-OH	C-terminal residue.
Amino Acid 2	Z-L-His-OH (or Z-L-His(Trt)-OH)	N-terminal residue. Note: Z-His-OH is often cheaper; Trt protection prevents side-chain acylation but is not strictly necessary for this short sequence if excess His is avoided.
Coupling Reagents	DIC (Diisopropylcarbodiimide) & Oxyma Pure	Superior suppression of His racemization compared to HOBt/HBTU.
Cleavage Cocktail	1% Trifluoroacetic acid (TFA) in Dichloromethane (DCM)	Cleaves peptide from resin; leaves Z-group intact.
Solvents	DMF (Peptide grade), DCM, Methanol	Washing and reaction media.

Step-by-Step Experimental Protocol

Phase A: Resin Loading (Fmoc-Ala-OH to 2-CTC)

Rationale: 2-CTC resin is moisture sensitive. Handle quickly to maintain activity.

- Resin Preparation: Weigh 1.0 g of 2-CTC resin into a fritted polypropylene reactor.
- Swelling: Add 10 mL dry DCM. Swell for 20 minutes. Drain.

- Loading Reaction:
 - Dissolve Fmoc-Ala-OH (0.6 mmol, 0.6 eq relative to nominal resin capacity) in 10 mL dry DCM.
 - Add DIEA (Diisopropylethylamine, 2.4 mmol, 4 eq).
 - Add solution to resin.^{[1][2][3]} Agitate gently for 2 hours at room temperature.
 - Note: Low loading (0.6 eq) is intentional to maximize yield and minimize aggregation, though less critical for dipeptides.
- Capping: Add 1 mL of Methanol (MeOH) to the reaction mixture (active species quenching). Agitate for 15 minutes. Drain.
- Washing: Wash resin with DCM (3x), DMF (3x), DCM (3x).

Phase B: Fmoc Removal^[1]

- Deprotection: Treat resin with 20% Piperidine in DMF (10 mL) for 5 minutes. Drain. Repeat for 15 minutes.
- Washing: Wash thoroughly with DMF (5x) and DCM (3x) to remove all traces of piperidine (which would prematurely remove the Z group or cause side reactions).
- Test: Perform a Kaiser Test (Ninhydrin). Resin beads should turn dark blue (positive for free amine).

Phase C: Coupling Z-His-OH (The Critical Step)

Rationale: To prevent racemization, we use DIC/Oxyma and avoid pre-activation in the absence of the resin.

- Reagent Prep:
 - Dissolve Z-L-His-OH (3.0 eq) and Oxyma Pure (3.0 eq) in minimal DMF.

- Crucial: If using Z-His-OH dicyclohexylammonium salt, perform an extraction with dilute H₂SO₄/EtOAc first to isolate the free acid.
- Activation: Add DIC (3.0 eq) to the amino acid solution.
- Coupling: Immediately add the mixture to the resin (H-Ala-2-CTC).
- Incubation: Agitate for 60–90 minutes at room temperature.
 - Optimization: For maximum enantiopurity, perform this coupling at 0°C for the first 30 minutes, then warm to RT.
- Washing: Drain and wash with DMF (3x), DCM (3x).
- Confirmation: Kaiser Test should be yellow/colorless (negative for free amine).

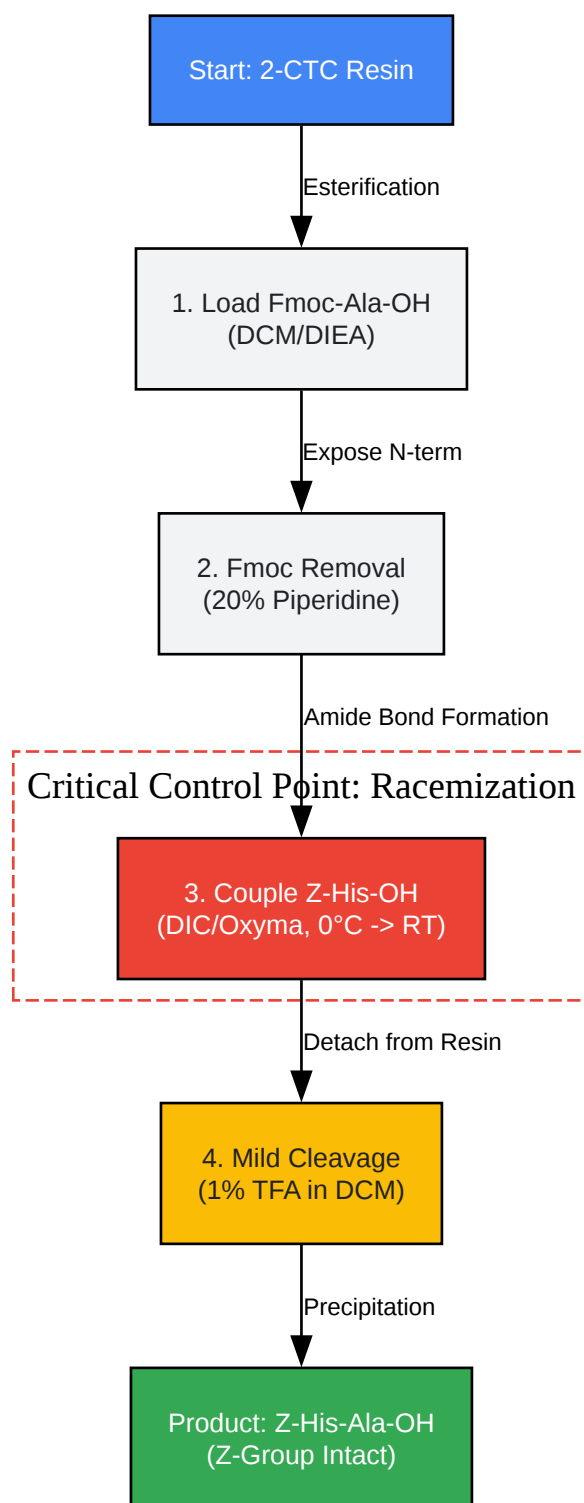
Phase D: Mild Cleavage & Isolation

Rationale: 1% TFA cleaves the ester linkage to the resin but is too weak to affect the Z-urethane protection.

- Preparation: Wash resin with DCM (5x) to remove all DMF. (DMF interferes with evaporation).
- Cleavage Cocktail: Prepare 1% TFA in DCM (v/v).
- Execution:
 - Add 10 mL of 1% TFA/DCM to resin.
 - Agitate for 2 minutes (short bursts prevent acidolysis of sensitive groups).
 - Filter the solution directly into a flask containing 2 mL of 10% Pyridine in Methanol (to neutralize the TFA immediately).
 - Repeat this step 5–10 times.
- Work-up:

- Combine filtrates.[3]
- Evaporate solvents under reduced pressure (Rotavap) to obtain an oil/solid.
- Precipitation: Re-dissolve in minimal DCM and add cold Diethyl Ether or Hexane to precipitate the product.
- Centrifuge/Filter to collect the white solid: **Z-His-Ala-OH**.

Technical Visualization: Synthesis Workflow



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Caption: Workflow for **Z-His-Ala-OH** synthesis on 2-CTC resin, highlighting the critical coupling step to minimize Histidine racemization.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Racemization of His	High temperature or wrong base (e.g., DIEA/DMAP) during coupling.	Use DIC/Oxyma. Avoid bases like DIEA during the His coupling step. Perform coupling at 0°C.
Low Yield	Hydrolysis of active ester or moisture in resin.	Ensure 2-CTC resin is fresh. Use dry solvents. Increase coupling time to 2 hours.
Z-Group Loss	Acid concentration too high during cleavage.	Strictly use 1% TFA. Do not exceed 5% TFA. Neutralize filtrate immediately with Pyridine/MeOH.
Side Chain Adducts	Imidazole reacting with active esters.	If using unprotected Z-His-OH, ensure it is fully dissolved and activated before adding to resin. Alternatively, use Z-His(Trt)-OH; the Trt group will be removed by the 1% TFA cleavage (Trt is very acid labile), leaving clean Z-His-Ala-OH.

Analytical Validation

To validate the identity and purity of **Z-His-Ala-OH**:

- HPLC: Run on a C18 column.
 - Gradient: 5% to 95% Acetonitrile in Water (0.1% TFA).
 - Detection: 214 nm (peptide bond) and 254 nm (Z-group aromatic ring).
- Mass Spectrometry (ESI-MS):

- Calculate Expected Mass:
 - **Z-His-Ala-OH** Formula:
 - Exact Mass: ~360.14 Da.
 - Look for

References

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